

Application Notes and Protocols for Fapi-mfs in Oncology Research

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Compound of Interest

Compound Name: *Fapi-mfs*

Cat. No.: *B15602476*

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Introduction

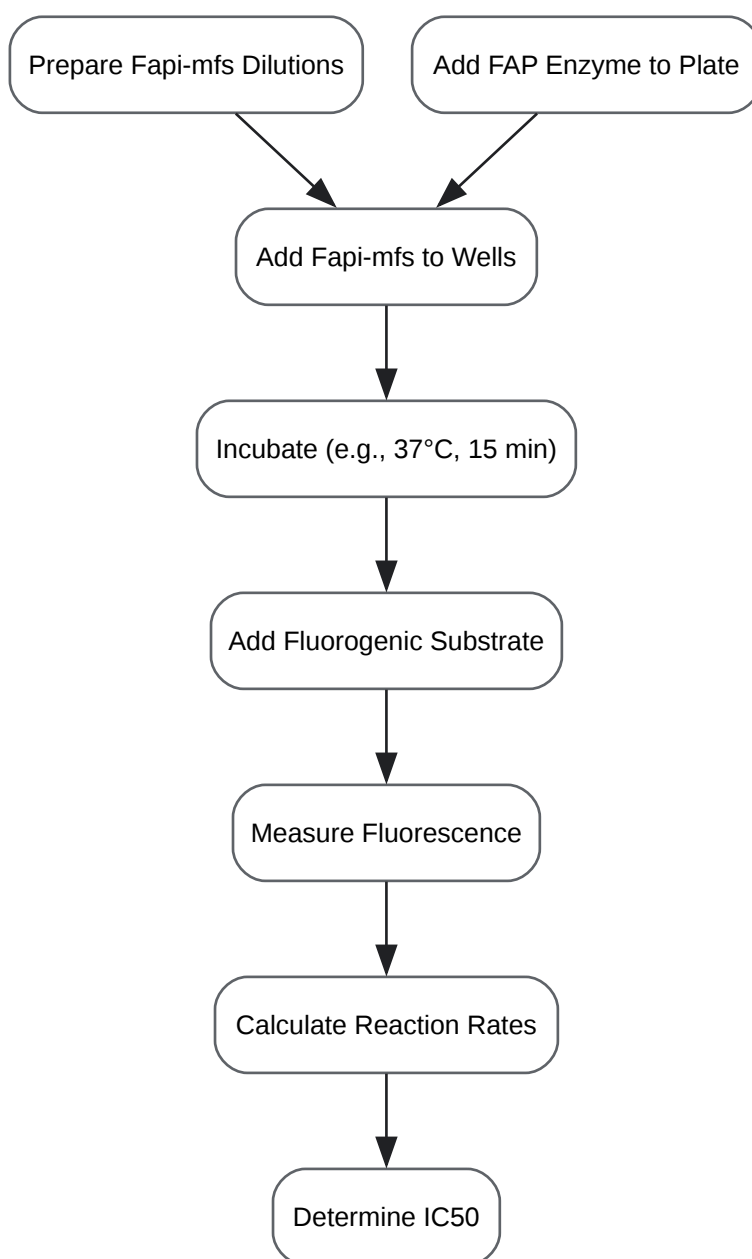
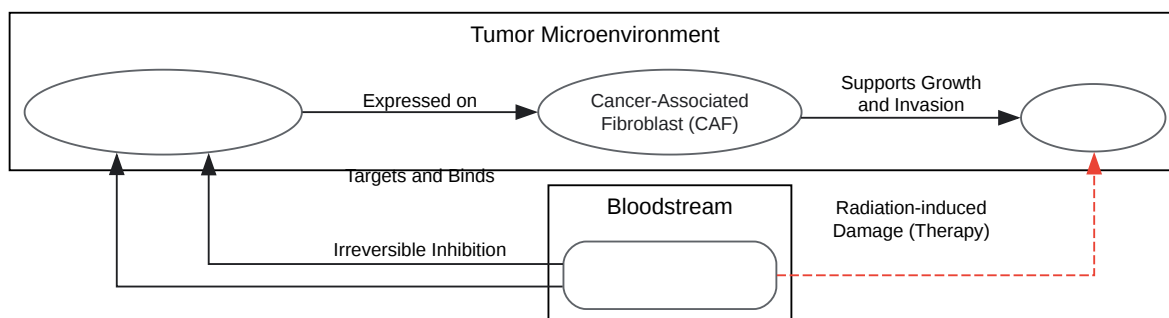
Fibroblast Activation Protein (FAP) is a transmembrane serine protease that is highly expressed on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of a wide range of epithelial cancers.[1][2] Its limited expression in healthy adult tissues makes it an attractive target for both diagnostic imaging and targeted radionuclide therapy in oncology.[1][2]

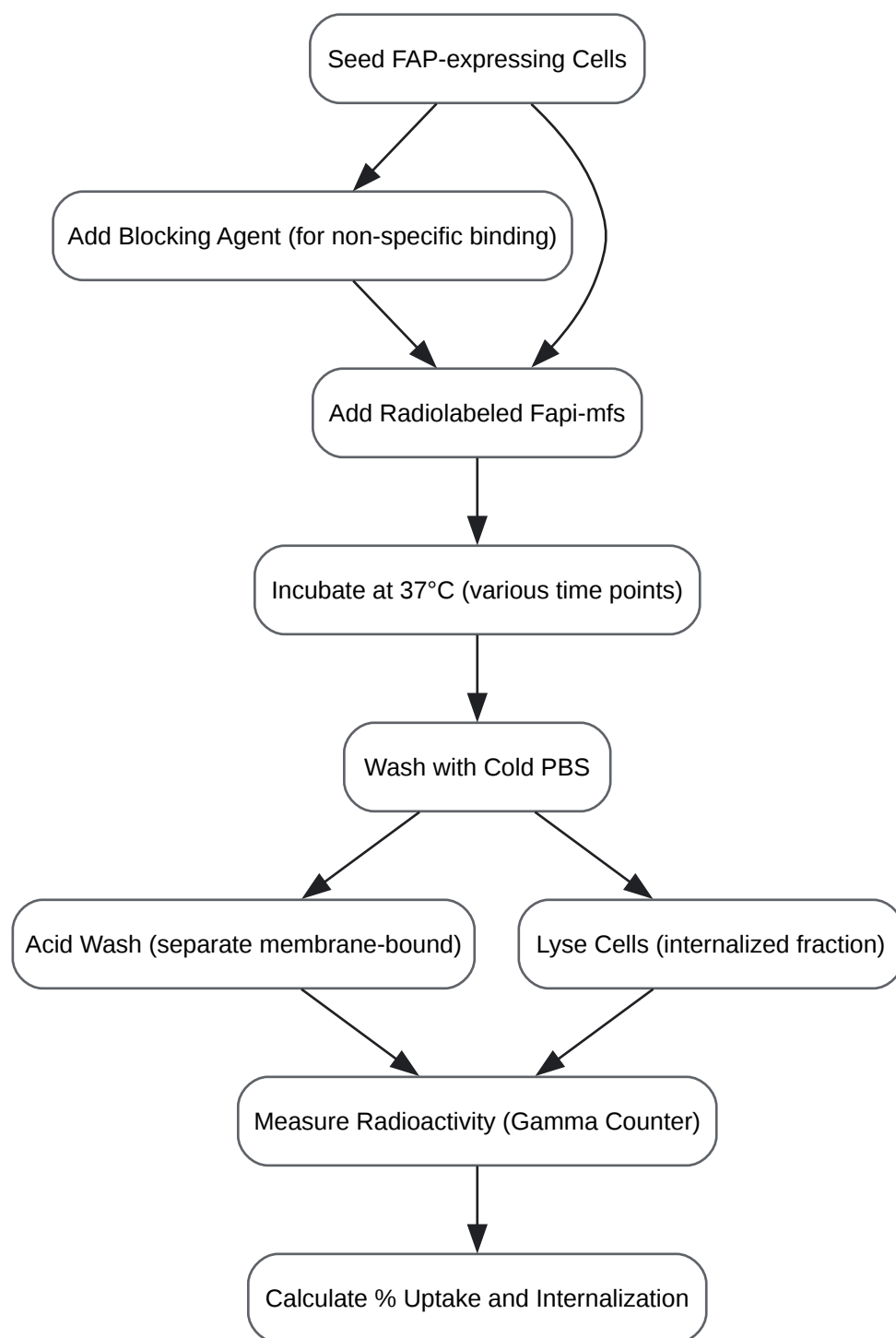
Fapi-mfs is an irreversible inhibitor of FAP, designed to enhance tumor uptake and retention through its covalent binding properties.[3][4] This characteristic makes it a promising candidate for theranostic applications when labeled with diagnostic radionuclides like Gallium-68 (^{68}Ga) for Positron Emission Tomography (PET) imaging, or therapeutic radionuclides such as Lutetium-177 (^{177}Lu) and Actinium-225 (^{225}Ac) for targeted radioligand therapy.[3][4]

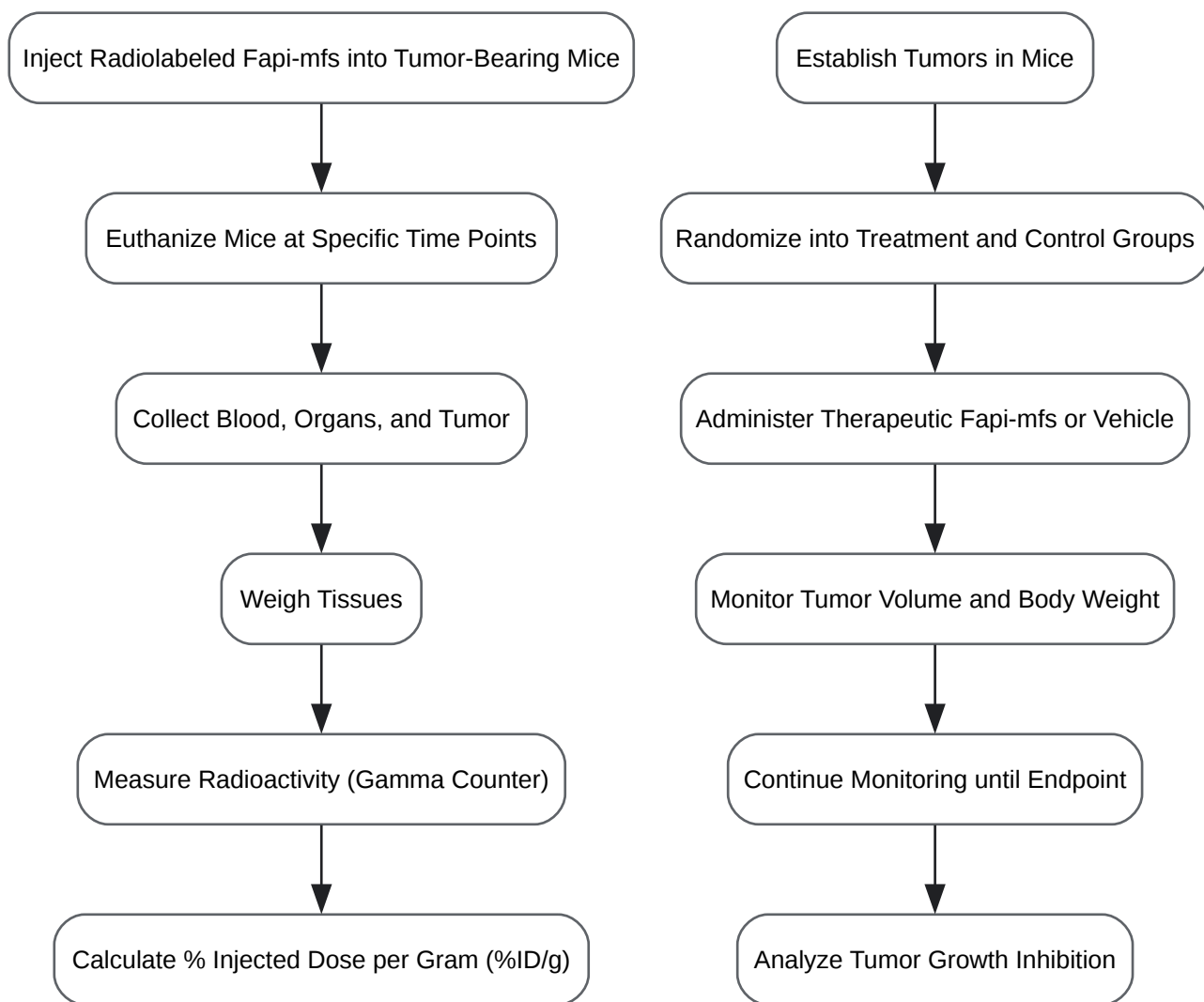
These application notes provide an overview of the use of **Fapi-mfs** in oncology research, including its mechanism of action, quantitative data on its performance (and that of closely related FAPI compounds), and detailed protocols for key experimental procedures.

Mechanism of Action

Fapi-mfs targets and irreversibly binds to the enzymatic pocket of FAP on the surface of CAFs within the tumor stroma. This covalent binding leads to prolonged retention of the radiolabeled **Fapi-mfs** at the tumor site, which is advantageous for both imaging and therapy. For imaging with ^{68}Ga -**Fapi-mfs**, the extended retention allows for high-contrast images of the tumor. In a therapeutic setting with ^{177}Lu -**Fapi-mfs** or ^{225}Ac -**Fapi-mfs**, the long residence time enables the delivery of a cytotoxic radiation dose to the tumor cells and the surrounding tumor microenvironment.







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